

# An In-depth Technical Guide to the Physical Characteristics of Pure Hexanoic Acid

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## Compound of Interest

Compound Name: Hexanoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of pure **hexanoic acid**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors where this compound is utilized.

## Introduction

**Hexanoic acid**, also known as caproic acid, is a six-carbon, straight-chain saturated fatty acid with the chemical formula  $\text{CH}_3(\text{CH}_2)_4\text{COOH}$ .<sup>[1][2]</sup> It is a medium-chain fatty acid that occurs naturally in various animal fats and oils.<sup>[1][2][3]</sup> This document details its key physical properties, the experimental methods for their determination, and its primary metabolic pathway.

## Physical and Chemical Properties

Pure **hexanoic acid** is a colorless to light yellow, oily liquid at room temperature.<sup>[1][2][4]</sup> It is characterized by a distinctive unpleasant odor, often described as fatty, cheesy, or goat-like.<sup>[1][5]</sup>

The following tables summarize the key quantitative physical characteristics of pure **hexanoic acid**, compiled from various reputable sources.

Table 1: General Physical Properties of **Hexanoic Acid**

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	[1][2][6]
Molar Mass	116.16 g/mol	[1][2][6]
Appearance	Colorless to light yellow oily liquid	[1][2][4]
Odor	Fatty, cheesy, waxy, goat-like	[1][5]

Table 2: Thermodynamic Properties of **Hexanoic Acid**

Property	Value	Conditions	Source(s)
Melting Point	-4 to -3 °C	760 mmHg	[6][7][8]
Boiling Point	202-206 °C	760 mmHg	[4][6][7][8]
Flash Point	102 °C (closed cup)	[7][9]	
Auto-ignition Temp.	380 °C	[7]	

Table 3: Physicochemical Properties of **Hexanoic Acid**

Property	Value	Temperature	Source(s)
Density	0.927 - 0.929 g/cm <sup>3</sup>	20-25 °C	[1][6][8]
Vapor Pressure	0.18 - 0.24 hPa	20 °C	[8][10]
Refractive Index	1.416 - 1.417	20 °C	[2][8]
pKa	4.88	25 °C	[1][6]
logP (octanol/water)	1.88 - 1.92	[7][11]	

Table 4: Solubility of **Hexanoic Acid**

Solvent	Solubility	Temperature	Source(s)
Water	1.082 - 1.1 g/100 mL	20 °C	[1][7]
Ethanol	Soluble / Miscible	Room Temperature	[1][12]
Diethyl Ether	Soluble / Miscible	Room Temperature	[1][12]

## Experimental Protocols for Determination of Physical Characteristics

The following are detailed methodologies for the key experiments used to determine the physical properties of **hexanoic acid**.

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Spatula

Procedure:

- A small amount of finely powdered, dry **hexanoic acid** is introduced into a capillary tube, which is then sealed at one end.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.

- The assembly is placed in a heating bath (like a Thiele tube filled with mineral oil) or a digital melting point apparatus.
- The sample is heated slowly and steadily, at a rate of approximately 1-2°C per minute, especially near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For pure compounds, this range is typically narrow (0.5-1°C).

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or similar heating bath
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)

Procedure:

- A small amount of liquid **hexanoic acid** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed inverted into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer and heated in a Thiele tube.
- As the liquid is heated, the air trapped in the capillary tube expands and escapes as bubbles.

- Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.<sup>[6]</sup>

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- A known volume of **hexanoic acid** is added to the pycnometer or graduated cylinder.
- The mass of the container with the **hexanoic acid** is then measured.
- The mass of the **hexanoic acid** is determined by subtracting the mass of the empty container.
- The density is calculated by dividing the mass of the **hexanoic acid** by its volume (Density = Mass/Volume).<sup>[11]</sup>

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Apparatus:

- Test tubes
- Vortex mixer or stirring rod

- Graduated pipettes

#### Procedure:

- A specific volume (e.g., 1 mL) of the solvent (e.g., water, ethanol, diethyl ether) is placed in a test tube.
- A small, measured amount of **hexanoic acid** (e.g., 0.1 g) is added to the solvent.
- The mixture is vigorously agitated using a vortex mixer or stirring rod for a set period.
- The mixture is then allowed to stand and observed for the presence of any undissolved **hexanoic acid**.
- If the **hexanoic acid** dissolves completely, further increments are added until the solution becomes saturated.
- The solubility is expressed as the mass of solute that dissolves in a given volume or mass of the solvent at a specific temperature.[\[13\]](#)[\[14\]](#)

The refractive index is a dimensionless number that describes how light propagates through a medium.

#### Apparatus:

- Abbe refractometer
- Constant temperature water bath

#### Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
- A few drops of **hexanoic acid** are placed on the surface of the prism.

- The prisms are closed, and the sample is allowed to equilibrate to the desired temperature, typically controlled by a circulating water bath.
- The light source is switched on, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The compensator is adjusted to eliminate any color fringes.
- The refractive index is read directly from the instrument's scale.

The pKa is the negative base-10 logarithm of the acid dissociation constant (Ka) of a solution, indicating the strength of an acid.

Apparatus:

- pH meter
- Burette
- Beaker
- Magnetic stirrer and stir bar

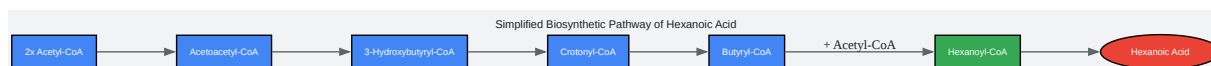
Procedure:

- A known concentration of a **hexanoic acid** solution is prepared in a beaker.
- The pH meter is calibrated using standard buffer solutions.
- A standardized solution of a strong base (e.g., NaOH) is added incrementally from a burette to the **hexanoic acid** solution while continuously monitoring the pH.
- The volume of the base added and the corresponding pH are recorded at each step.
- A titration curve is generated by plotting the pH (y-axis) against the volume of the titrant added (x-axis).
- The equivalence point (the point of inflection on the curve) is determined.

- The volume of the titrant at the half-equivalence point is found. The pH at this half-equivalence point is equal to the pKa of the weak acid.[1][15]

## Metabolic Pathway and Experimental Workflow Visualization

**Hexanoic acid** plays a role in fatty acid metabolism.[12] The following diagram illustrates a simplified biosynthetic pathway for **hexanoic acid** production, starting from acetyl-CoA. This pathway is relevant in various microorganisms and is a target for metabolic engineering.[16][17]

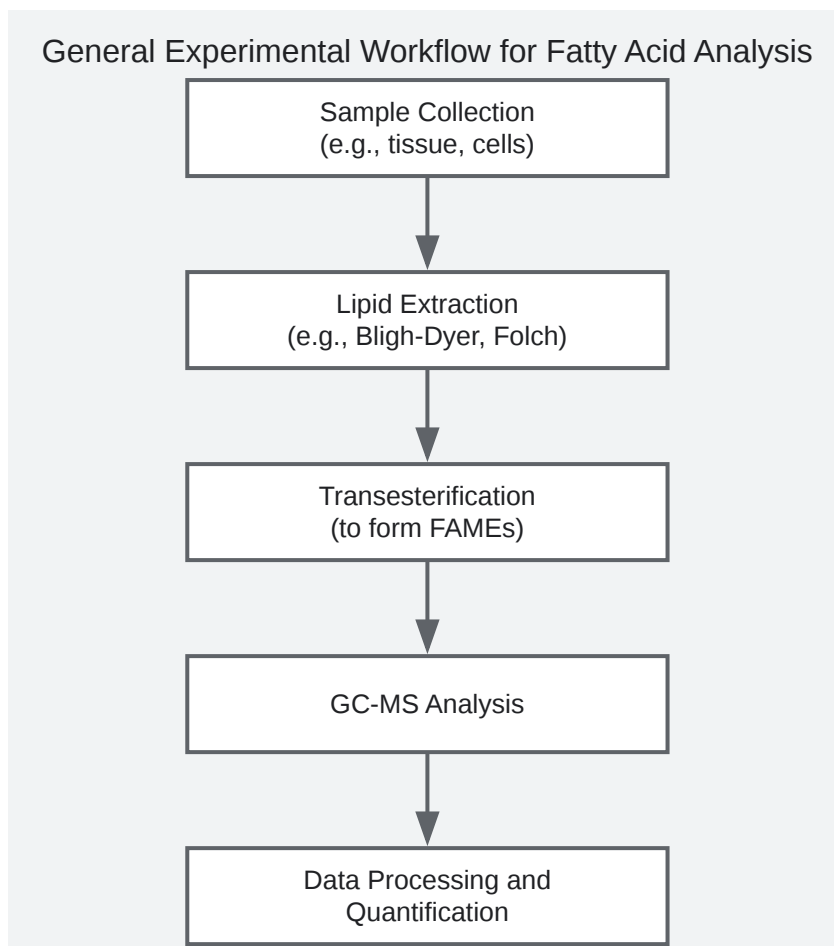


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Caption: Simplified biosynthetic pathway of **hexanoic acid** from acetyl-CoA.

The analysis of fatty acids like **hexanoic acid** from biological samples typically follows a standardized workflow. The diagram below outlines the key steps from sample preparation to analysis.





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Caption: General experimental workflow for fatty acid analysis.

## Conclusion

This technical guide has provided a detailed summary of the physical characteristics of pure **hexanoic acid**, along with standardized experimental protocols for their determination. The inclusion of a metabolic pathway and an analytical workflow visualization aims to provide a broader context for the relevance of this compound in biological and analytical research. The data and methodologies presented herein are intended to serve as a valuable resource for scientists and researchers in their respective fields.

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